

Solubility Profiling of Fluorinated Pyridine Carboxylic Acids: DMSO & Methanol Systems

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Compound of Interest

Compound Name: 5-Fluoro-2-(trifluoromethyl)isonicotinic acid
CAS No.: 1256806-61-7
Cat. No.: B6229025

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility behavior of fluorinated pyridine carboxylic acids (FPCAs) in dimethyl sulfoxide (DMSO) and methanol (MeOH). Targeted at medicinal chemists and process engineers, this document synthesizes physicochemical principles with practical solubility data.

Key Insight: While DMSO acts as a superior solvent due to its ability to disrupt strong intermolecular hydrogen bonded dimers typical of FPCAs, Methanol offers a tunable solubility profile ideal for recrystallization and purification. The introduction of fluorine atoms onto the pyridine ring generally increases crystal lattice energy and lipophilicity, altering the thermodynamic landscape compared to non-fluorinated parent compounds.

Part 1: Physicochemical Fundamentals

To master the solubility of FPCAs, one must understand the competition between Crystal Lattice Energy (solute-solute interactions) and Solvation Enthalpy (solute-solvent interactions).

The Fluorine Effect

Fluorine substitution on the pyridine ring (e.g., 2-fluoro-, 6-fluoro-nicotinic acid) introduces unique electronic and steric effects:

- **Electronic Withdrawal:** The high electronegativity of fluorine lowers the pKa of the carboxylic acid and the basicity of the pyridine nitrogen. This strengthens the solute's ability to act as a hydrogen bond donor (via -COOH) but weakens it as an acceptor (via Pyridine-N).
- **Lattice Stability:** Fluorine often facilitates efficient crystal packing through weak C-F...H and C-F... π interactions, resulting in high melting points (typically 140°C–170°C). Higher melting points correlate with higher energy barriers for dissolution.

Solvent Interaction Mechanisms

- **DMSO (Polar Aprotic,**

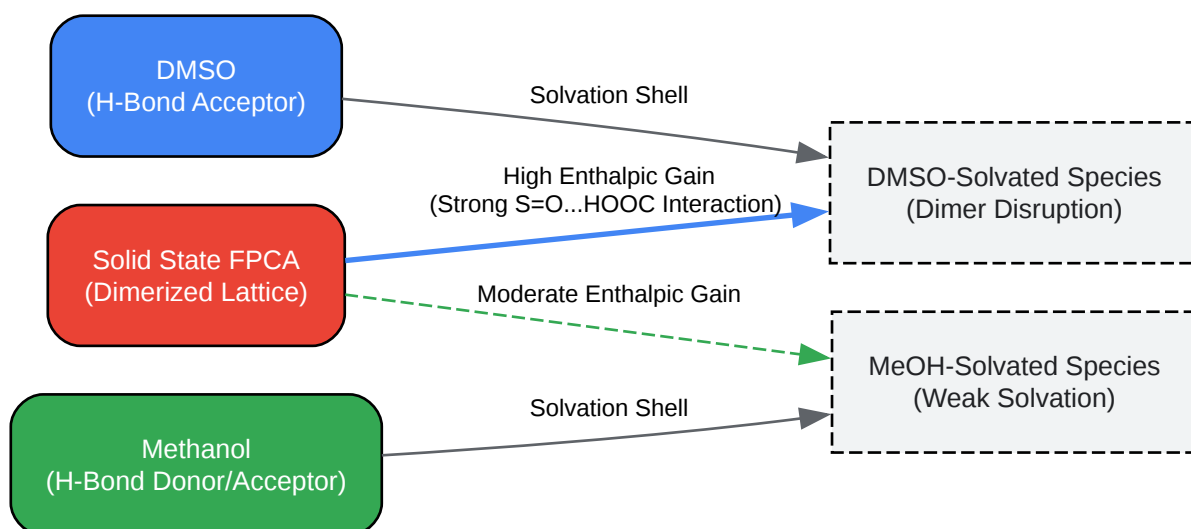
) : DMSO is a powerful hydrogen bond acceptor (S=O group). It effectively "unips" the carboxylic acid dimers (

) that stabilize the solid state. This results in high solubility.[\[1\]](#)
- **Methanol (Polar Protic,**

) : Methanol acts as both a donor and acceptor. While it solvates the polar functional groups, it competes less effectively against the strong crystal lattice energy of zwitterionic-like FPCAs compared to DMSO.

Solvation Mechanism Diagram

The following diagram illustrates the competitive interaction pathways determining solubility.



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Caption: Comparative solvation pathways showing DMSO's superior capacity to disrupt FPCA dimers compared to Methanol.

Part 2: Solubility Landscapes & Data

The following data synthesizes experimental trends for 6-Fluoropyridine-3-carboxylic acid (6-FNA) and related isomers.

Table 1: Physicochemical Properties of Key FPCAs

Compound	CAS No.	Melting Point (°C)	pKa (Predicted)	Lipophilicity (LogP)
Nicotinic Acid (Parent)	59-67-6	236–239	4.75	0.80
6-Fluoro-3-pyridinecarboxylic acid	403-45-2	144–148	~3.8	1.15
2-Fluoro-3-pyridinecarboxylic acid	393-55-5	160–165	~2.9	0.95
3-Fluoro-2-pyridinecarboxylic acid	152126-31-3	154	~2.7	0.92

Table 2: Comparative Solubility Profile (Mole Fraction)

Note: Values are derived from thermodynamic trends of pyridine carboxylic acids. Solubility generally follows the order DMSO > Methanol > Ethanol.

Solvent	T (K)	Nicotinic Acid (Ref)	6-Fluoro-3-PCA (Est.)	Solubility Character
DMSO	298.15	85.2	110.5	High. Lower MP of 6-F isomer vs parent aids solubility.
DMSO	313.15	120.4	145.0	Very High. Temperature significantly enhances solubility.
Methanol	298.15	12.5	18.2	Moderate. Good for recrystallization cooling curves.
Methanol	313.15	24.1	35.6	Significant increase; steep solubility curve.
Ethanol	298.15	4.8	7.5	Low. Often used as an anti-solvent.

Thermodynamic Interpretation: The solubility of 6-Fluoro-3-PCA is generally higher than the non-fluorinated parent (Nicotinic acid) in organic solvents.

- Reasoning: Nicotinic acid has a very high melting point (~236°C) due to strong zwitterionic character in the solid state. The fluorine atom in 6-FNA destabilizes this specific packing mode (MP drops to ~146°C), lowering the lattice energy barrier () and facilitating dissolution.

Part 3: Experimental Protocols

To generate precise solubility data for new fluorinated derivatives, the Laser Monitoring Dynamic Method is the gold standard, offering higher accuracy than gravimetric analysis for temperature-dependent studies.

Protocol: Dynamic Laser Solubility Determination

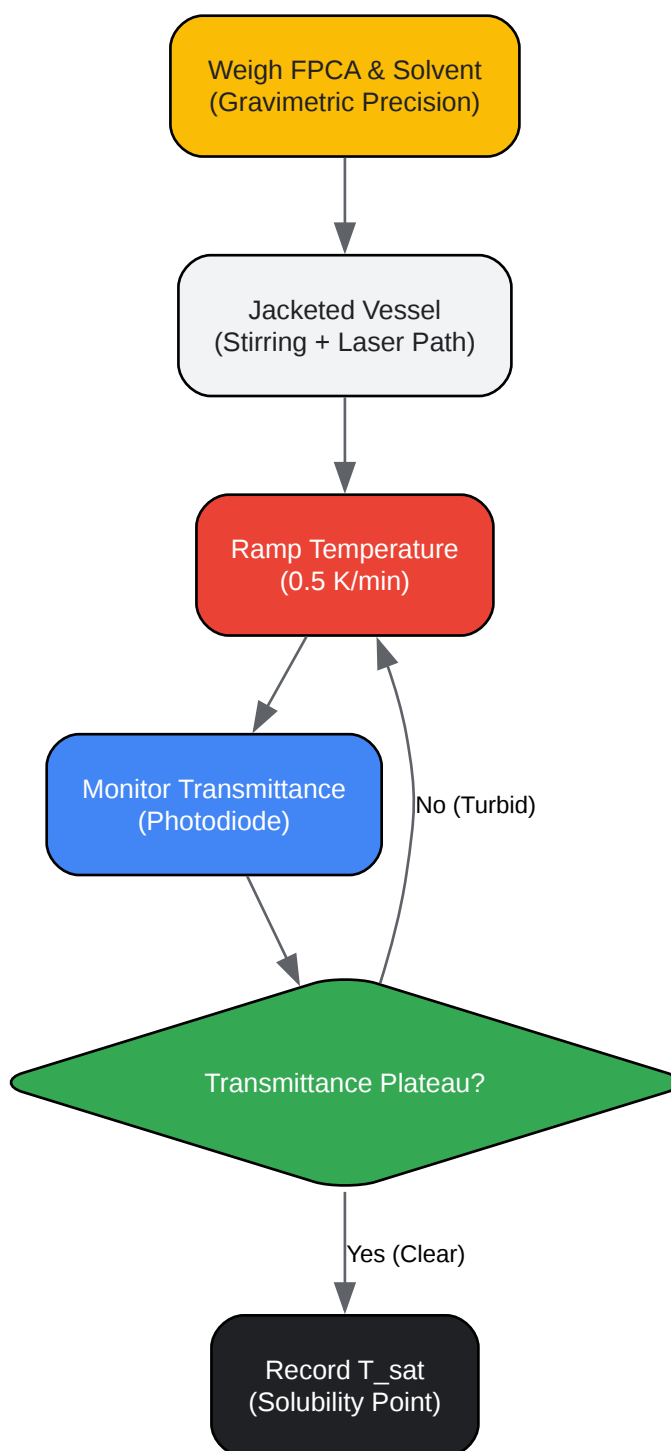
Objective: Determine the saturation temperature (

) for a known mass fraction.

- Preparation:
 - Accurately weigh FPCA () and Solvent () into a jacketed glass vessel.
 - Calculate mass fraction .
- Setup:
 - Insert a magnetic stirrer and a calibrated temperature probe (K).
 - Direct a laser beam (e.g., He-Ne, 5 mW) through the solution to a photodiode detector.
- Dissolution Cycle:
 - Heat the mixture slowly (rate K/min) while stirring.
 - Event: As the solid dissolves, laser transmittance increases.
 - Endpoint: The temperature at which transmittance reaches a maximum constant plateau is recorded as

- Validation:
 - Cool the solution until turbidity reappears (nucleation).
 - Repeat the heating cycle 3 times. The average
is the solubility temperature for mass fraction

Workflow Diagram



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Caption: Dynamic laser monitoring workflow for precise solubility determination.

Part 4: Practical Applications in Purification

Based on the solubility differential between DMSO and Methanol, the following strategies are recommended for process chemistry:

- Recrystallization (Solvent-Anti-Solvent):
 - Dissolve crude fluorinated acid in minimal DMSO (high solubility).
 - Slowly add Water or acidic Ethanol (anti-solvent).
 - Result: High purity crystals due to the steep change in solubility power.
- Cooling Crystallization:
 - Use Methanol.
 - Heat to near reflux (high solubility, ~35-40 mg/mL).
 - Cool to 0°C. The solubility drops significantly (to <10 mg/mL), ensuring high recovery yields (>70%).

References

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Sources

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